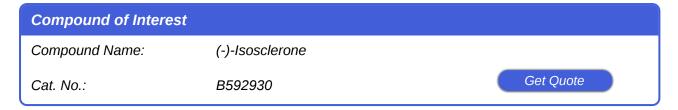


An In-depth Technical Guide to (-)-Isosclerone: Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Isosclerone is a naturally occurring phytotoxic naphthalenone pentaketide that has garnered interest for its potential therapeutic properties, including antiproliferative and anti-inflammatory activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of (-)-Isosclerone. Detailed experimental protocols for its isolation from fungal cultures and for assessing its biological effects are provided. Furthermore, this document illustrates the key signaling pathway influenced by (-)-Isosclerone through a detailed diagram, offering a valuable resource for researchers in natural product chemistry, oncology, and drug discovery.

Chemical Structure and Properties

(-)-Isosclerone, also known as (-)-Regiolone, is a chiral molecule with a specific stereochemistry that is crucial for its biological activity. It belongs to the tetralin class of organic compounds, characterized by a benzene ring fused to a cyclohexane ring.

IUPAC Name: (4S)-4,8-dihydroxy-3,4-dihydro-2H-naphthalen-1-one[1]

Stereochemistry: The absolute configuration of **(-)-Isosclerone** has been determined as (S)[2] [3]. Its enantiomer, (+)-Regiolone, possesses the (R) configuration[2][3]. This stereochemical



difference is a critical determinant of their respective biological activities[3]. **(-)-Isosclerone** is the levorotatory isomer, meaning it rotates the plane of polarized light to the left[2].

Physicochemical Properties

A summary of the key physicochemical properties of (-)-Isosclerone is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C10H10O3	[1][4]
Molecular Weight	178.18 g/mol	[1][5]
CAS Number	54712-38-8	[1][4]
Appearance	Not explicitly stated in search results	
Melting Point	Not explicitly stated in search results	
Boiling Point	Not explicitly stated in search results	
Solubility	Predicted Water Solubility: 13.9 g/L	[6]
Polar Surface Area	57.53 Ų	[4][6]
logP	0.7 - 1.4	[4][6]
Hydrogen Bond Donors	2	[4][6]
Hydrogen Bond Acceptors	3	[4][6]

Biological Activity and Mechanism of Action

(-)-Isosclerone has been identified as a phytotoxic phenol, isolated from the culture filtrate of fungi such as Discula sp., the causative agent of dogwood anthracnose, and the marinederived fungus Aspergillus fumigatus[7][8]. Beyond its phytotoxicity, recent research has highlighted its potential as an anticancer agent.



Antiproliferative Activity

(-)-Isosclerone has demonstrated significant antiproliferative effects against human breast cancer cells (MCF-7)[8]. This activity is attributed to its ability to induce DNA damage and inhibit the NF-kB signaling pathway[8].

Inhibition of the NF-kB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammatory responses, cell proliferation, and survival. Its aberrant activation is a hallmark of many cancers. (-)-**Isosclerone** has been shown to block the activation of IκB kinase (IKK), which in turn prevents the phosphorylation and subsequent degradation of the NF-κB inhibitor, IκBα. This action blocks the nuclear translocation of the p50 and p65 subunits of NF-κB, thereby inhibiting the transcription of NF-κB target genes involved in cell survival and proliferation[8].



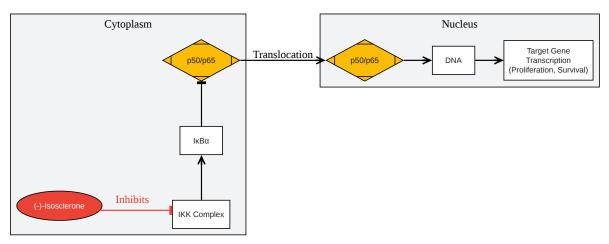


Figure 1: Mechanism of NF-κB Pathway Inhibition by (-)-Isosclerone



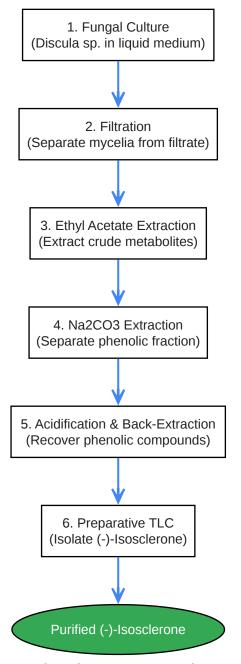


Figure 2: Workflow for the Isolation of (-)-Isosclerone

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